

Navigating the Safe Disposal of ADT-OH: A Procedural Guide

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Compound of Interest

Compound Name: ADT-OH
CAS No.: 18274-81-2
Cat. No.: B1665610

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides a detailed protocol for the safe disposal of **ADT-OH** (5-(4-hydroxyphenyl)-3H-1,2-dithiole-3-thione), a synthetic hydrogen sulfide (H₂S) donor used in various research applications. Adherence to these procedures is essential to mitigate risks and ensure compliance with safety regulations.

ADT-OH presents several hazards that necessitate careful handling during disposal. According to its Safety Data Sheet (SDS), it is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation^[1]. Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times when handling **ADT-OH** and its waste.

Quantitative Data Summary

A summary of the key hazard and physical property data for **ADT-OH** is presented below to inform safe handling and disposal practices.

Property	Value	Source
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Signal Word	Warning	[1]
Molecular Formula	C ₉ H ₆ OS ₃	[2][3][4]
Molecular Weight	226.3 g/mol	[2][4]
Appearance	Yellow solid powder	[3]
Solubility	DMF: 15 mg/ml DMSO: 5 mg/ml Ethanol: 1 mg/ml DMF:PBS (pH 7.2) (1:1): 0.5 mg/ml	[2]
Environmental Hazard	Water hazard class 1 (Self-assessment): slightly hazardous for water	[1]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the proper disposal of **ADT-OH** waste in a laboratory setting.

- Waste Segregation:
 - All solid waste contaminated with **ADT-OH** (e.g., weighing paper, contaminated gloves, pipette tips) should be collected in a designated, clearly labeled hazardous waste container.
 - Liquid waste containing **ADT-OH**, including unused solutions, should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.

- Container Selection and Labeling:
 - Use only approved, leak-proof, and chemically resistant containers for collecting **ADT-OH** waste.
 - All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**ADT-OH** (5-(4-hydroxyphenyl)-3H-1,2-dithiole-3-thione)," and the associated hazards (e.g., "Harmful," "Irritant").
- Storage of Waste:
 - Waste containers should be kept securely closed except when adding waste.
 - Store the waste containers in a designated satellite accumulation area that is well-ventilated and away from sources of ignition.
 - Ensure that the storage area is inaccessible to unauthorized personnel.
- Disposal Request:
 - Once the waste container is full, or if it has been in storage for a prolonged period, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office.
 - Follow all institutional procedures for hazardous waste pickup and disposal.
- Decontamination:
 - All glassware and equipment contaminated with **ADT-OH** should be thoroughly decontaminated before reuse or disposal. Rinse with a suitable solvent (such as ethanol or acetone) and then wash with soap and water. Collect the initial solvent rinse as hazardous waste.

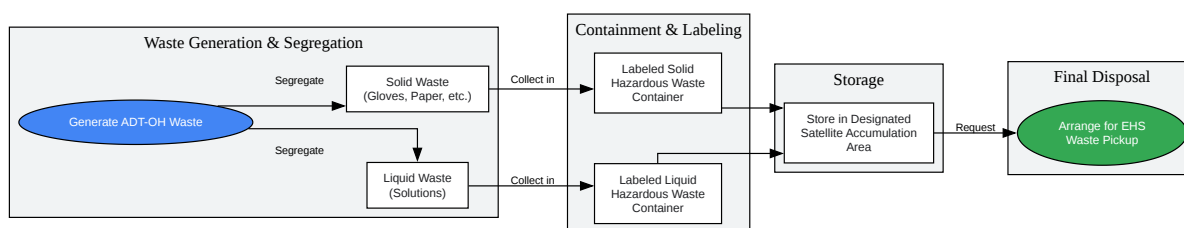
Important Considerations:

- Do not dispose of **ADT-OH** waste down the drain or in the regular trash^[1].
- Avoid creating dust from the solid material.

- In case of a spill, follow your laboratory's established spill response procedure. Small spills can be carefully wiped up with absorbent material, which should then be placed in the solid hazardous waste container. Ensure adequate ventilation and wear appropriate PPE during cleanup.

ADT-OH Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **ADT-OH**.



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Caption: Logical workflow for the safe disposal of **ADT-OH** waste.

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